

Personal protective equipment for handling Skf 96365

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Skf 96365

Cat. No.: B1663603

[Get Quote](#)

Essential Safety and Handling Guide for SKF 96365

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, personal protective equipment (PPE), and disposal of **SKF 96365**, ensuring laboratory safety and procedural accuracy.

SKF 96365 (hydrochloride) is a chemical compound used in research as an inhibitor of voltage-gated calcium channels[1]. Due to its potential hazards, including causing skin, eye, and respiratory irritation, and being harmful if swallowed, adherence to strict safety protocols is imperative to ensure the well-being of laboratory personnel[2]. This guide provides essential information on the personal protective equipment required for handling **SKF 96365**, as well as operational plans for its use and disposal.

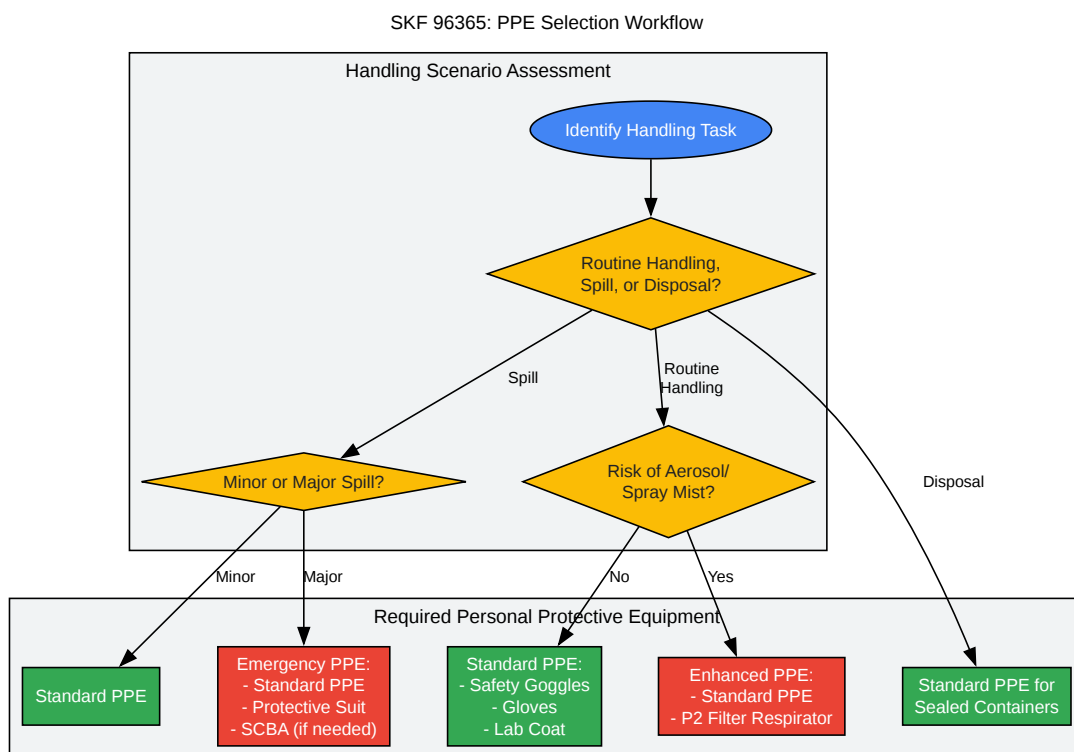
Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure and ensure safety. The following table summarizes the recommended PPE for various scenarios involving **SKF 96365**.

Scenario	Eye/Face Protection	Hand Protection	Respiratory Protection	Protective Clothing
Routine Handling & Preparation	Safety goggles	Plastic or rubber gloves	Not generally required, but use in a well-ventilated area. [3]	Laboratory coat
Risk of Aerosol/Spray Mist Generation	Safety goggles	Plastic or rubber gloves	Respiratory protective equipment with a P2 filter[3]	Laboratory coat
Minor Spill Cleanup	Safety goggles	Plastic or rubber gloves	Not generally required if ventilation is adequate.	Laboratory coat
Major Spill Cleanup (Emergency Responders)	Safety goggles	Plastic or rubber gloves	Self-contained breathing apparatus may be necessary if vapors are present.[3]	Normal protective clothing is recommended. [3] A protective suit may also be recommended. [4]
Disposal of Waste	Safety goggles	Plastic or rubber gloves	Not generally required if handling sealed containers.	Laboratory coat

Procedural Workflow for PPE Selection

To ensure the correct level of protection is used, the following decision-making workflow should be followed.



[Click to download full resolution via product page](#)

Caption: Decision workflow for selecting appropriate PPE when handling **SKF 96365**.

Safe Handling and Storage

To ensure a safe laboratory environment, the following handling and storage procedures should be implemented:

- Engineering Controls: Work should be conducted in well-ventilated areas. Access to running water and eye wash stations is essential[3].
- Personal Hygiene: Always wash hands before breaks, after using restroom facilities, and at the end of a work shift[3].
- Storage: Store **SKF 96365** in a tightly closed, original container in a dry area, away from strong oxidizers and direct sunlight. The storage temperature should be kept below 45°C[3][4]. Keep the product out of reach of children and separate from food and medicine[3].

Spill and Disposal Procedures

In the event of a spill, immediate and appropriate action is necessary to contain the material and prevent exposure.

Spill Containment and Cleanup:

- For all spills: Stay upwind and keep unnecessary personnel away[3]. Prevent the spillage from entering drains or surface water[3][4].
- Minor Spills: These can be wiped up with a cloth[3][4].
- Major Spills: Contain the spill using sand or another absorbent material and transfer it to a suitable waste container[3][4].

Disposal:

All waste material, including contaminated absorbent materials and empty containers, should be disposed of in accordance with local, state, and federal regulations. Consult Section 13 of the safety data sheet for detailed disposal instructions[3].

First Aid Measures

In case of accidental exposure to **SKF 96365**, follow these first aid procedures:

- Eye Contact: Immediately flush the eyes with water for at least five minutes, holding the eyelids open. If contact lenses are present, they should be removed. Seek medical attention[4].
- Skin Contact: Remove any contaminated clothing and wash the affected skin area with soap and water. If irritation persists, seek medical advice[4].
- Ingestion: Rinse the mouth thoroughly and drink one to two glasses of water in small sips. If discomfort continues, seek medical advice[4].
- Inhalation: In the case of exposure to vapor or flue gases, a self-contained breathing apparatus must be worn[3]. Move the affected person to fresh air and seek medical attention if respiratory irritation occurs.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. cdn.skfmediahub.skf.com [cdn.skfmediahub.skf.com]
- 4. cdn.skfmediahub.skf.com [cdn.skfmediahub.skf.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Skf 96365]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663603#personal-protective-equipment-for-handling-skf-96365]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com